

2,2',4-Trihydroxy-4'-methoxybenzophenone proper disposal procedures

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Compound of Interest

Compound Name: 2,2',4-Trihydroxy-4'-methoxybenzophenone

CAS No.: 7392-62-3

Cat. No.: B13755816

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Subject: Operational Guide: Proper Disposal Procedures for **2,2',4-Trihydroxy-4'-methoxybenzophenone** (CAS 7392-62-3)

Executive Safety Summary

Immediate Action Required: **2,2',4-Trihydroxy-4'-methoxybenzophenone** (CAS 7392-62-3) is a substituted benzophenone derivative.^[1] While often used as a UV absorber or intermediate, it poses specific environmental risks, particularly to aquatic ecosystems.

- Primary Hazard: Aquatic Toxicity (Long-term effects).^{[2][3][4]}
- Critical Restriction: ZERO DISCHARGE to municipal drains or sinks.
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.

Chemical Identity & Hazard Profiling

Accurate identification is the first step in compliant disposal. This compound is chemically distinct from common Oxybenzone (BP-3) due to its specific hydroxylation pattern.

Parameter	Technical Detail
Chemical Name	2,2',4-Trihydroxy-4'-methoxybenzophenone
CAS Number	7392-62-3
Molecular Formula	C ₁₄ H ₁₂ O ₅
Synonyms	Methanone, (2,4-dihydroxyphenyl)(2-hydroxy-4-methoxyphenyl)-
Physical State	Pale yellow to off-white crystalline powder
Solubility	Insoluble in water; Soluble in organic solvents (Ethanol, Acetone, Ethyl Acetate)
GHS Classification	Aquatic Chronic 2 (H411); Skin Irrit. 2 (H315); Eye Irrit.[1][5] 2A (H319)

Scientific Rationale for Hazards:

- Aquatic Toxicity:** The benzophenone moiety is lipophilic (log Pow > 3), allowing it to bioaccumulate in aquatic organisms. The phenolic hydroxyl groups increase reactivity but do not negate its persistence in water systems.
- Irritation:** As a polyphenol, it can denature surface proteins on skin and mucous membranes, leading to contact dermatitis.

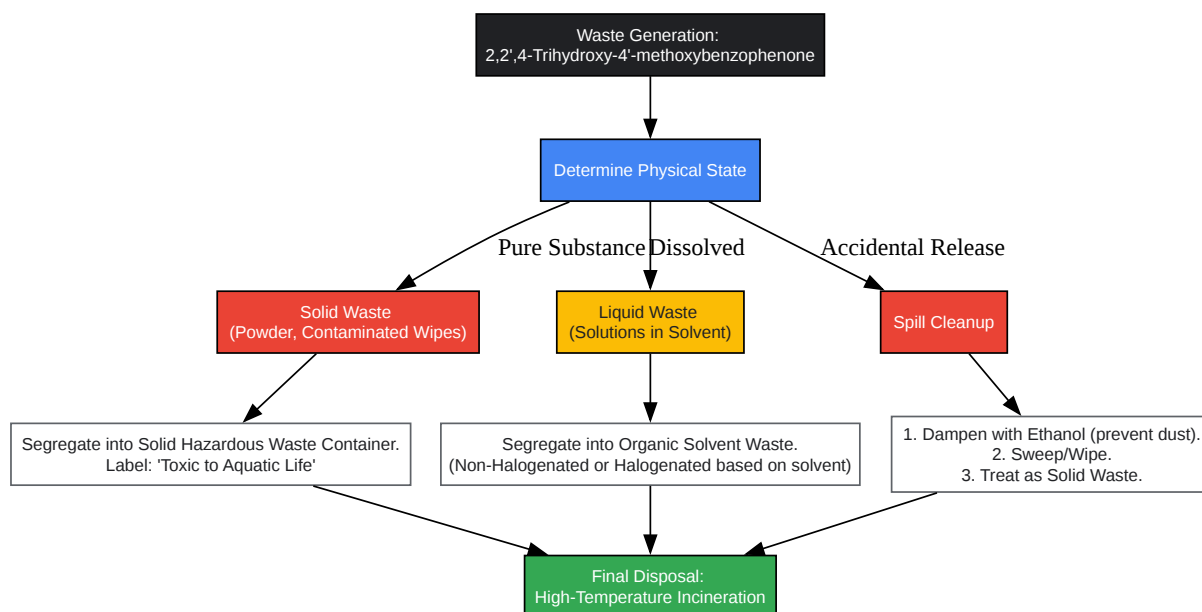
Personal Protective Equipment (PPE) Protocol

Why this matters: Benzophenones are potential endocrine disruptors.[6] Standard lab coats are insufficient for preventing transdermal absorption of fine dusts.

PPE Category	Specification	Rationale
Respiratory	N95 / P2 Particulate Respirator (Minimum)	Prevents inhalation of fine crystalline dust during weighing or spill cleanup.
Dermal (Hands)	Nitrile Gloves (Double-gloving recommended)	Nitrile offers superior resistance to the organic solvents (acetone/ethanol) used to dissolve this compound. Latex is permeable to many carrier solvents.
Ocular	Chemical Splash Goggles	Prevents ocular injury from dust or splash hazards; safety glasses with side shields are insufficient for powder handling.
Body	Tyvek® Lab Coat or Apron	Disposable sleeves are recommended to prevent cuff contamination.

Disposal Decision Logic (Workflow)

The following diagram outlines the decision-making process for segregating waste streams.



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Figure 1: Decision logic for segregating **2,2',4-Trihydroxy-4'-methoxybenzophenone** waste streams to ensure compliance with environmental safety standards.

Detailed Operational Protocols

Protocol A: Solid Waste Disposal

Applicability: Expired pure powder, contaminated weighing boats, gloves, and paper towels.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar with a screw-top lid.
- Labeling: Affix a hazardous waste tag immediately.
 - Constituents: "**2,2',4-Trihydroxy-4'-methoxybenzophenone**".[\[1\]](#)[\[5\]](#)[\[7\]](#)

- Hazard Checkboxes: [x] Toxic, [x] Irritant.
- Note: Explicitly write "Marine Pollutant" if required by your local transport regulations (e.g., DOT/ADR).
- Storage: Keep container closed at all times. Store in a cool, dry chemical cabinet away from oxidizers (e.g., nitric acid, permanganates) to prevent potential oxidation reactions.

Protocol B: Liquid Waste (Solutions)

Applicability: Reaction mixtures or mother liquors containing the substance.

- Solvent Compatibility: Determine the primary solvent.
 - If dissolved in Acetone/Ethanol/Methanol: Dispose in Non-Halogenated Organic Waste.
 - If dissolved in Dichloromethane/Chloroform: Dispose in Halogenated Organic Waste.
- Precipitation Check: Ensure the compound does not precipitate out in the waste container, which can form sludge and clog disposal lines. If the concentration is high (>10%), dilute with the compatible solvent before disposal.
- Prohibition: Never pour aqueous washes containing this compound down the sink. Aqueous layers must be collected and treated as aqueous hazardous waste.

Protocol C: Spill Management (Immediate Response)

Scenario: You have dropped a vial of the powder on the floor.

- Isolate: Evacuate non-essential personnel. Mark the area.
- PPE Up: Don N95 mask and double nitrile gloves.
- Dampen: Do not dry sweep. Dry sweeping generates dust aerosols which are an inhalation hazard. Lightly mist the powder with Ethanol (70%) or Acetone to wet it.
- Collect: Use a scoop or stiff paper to lift the dampened paste. Place into the Solid Waste container (Protocol A).

- Decontaminate: Wipe the surface with solvent-soaked paper towels three times. Place these towels into the same waste container.

Regulatory Compliance & Classification

- US EPA (RCRA): This compound is not explicitly P-listed or U-listed.[8] However, under 40 CFR 262.11, the generator must determine if the waste exhibits hazardous characteristics.[2] Due to its ecotoxicity and potential flammability (if in solvent), it must be managed as Hazardous Waste.
- EU Waste Framework Directive:
 - Waste Code:16 05 06* (Laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).
- Transport (DOT/IATA):
 - Likely regulated as UN 3077, Environmentally hazardous substance, solid, n.o.s. (Benzophenone derivative), Class 9, PG III.[2]

References

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